

Application Notes and Protocols for the Mass Spectrometric Identification of Austdiol (Estradiol)

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Compound of Interest

Compound Name:	Austdiol
CAS No.:	53043-28-0
Cat. No.:	B1218301

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Introduction

This document provides detailed application notes and protocols for the identification and quantification of **Austdiol**, likely a reference to the critical female sex hormone, Estradiol (E2), using mass spectrometry (MS) techniques. Estradiol plays a crucial role in various physiological processes, and its accurate measurement is vital in clinical diagnostics, endocrinology research, and pharmaceutical development. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the preferred method for Estradiol analysis due to its high specificity and sensitivity, overcoming the limitations of traditional immunoassays.^[1]

These protocols are intended for researchers, scientists, and drug development professionals familiar with analytical chemistry principles.

Experimental Protocols

Sample Preparation: Liquid-Liquid Extraction (LLE)

This protocol is a common and effective method for extracting Estradiol from serum or plasma samples.[2][3]

Materials:

- Serum or plasma samples
- Internal Standard (IS) solution (e.g., Estradiol-d4)
- Methyl tert-butyl ether (MTBE) or a mixture of hexane and ethyl acetate (90:10, v/v)[4]
- Centrifuge
- Evaporator (e.g., nitrogen evaporator)
- Reconstitution solution (e.g., mobile phase)

Procedure:

- Pipette 290 μ L of the serum or plasma sample into a clean microcentrifuge tube.[4]
- Spike the sample with an appropriate amount of the internal standard solution (e.g., Estradiol-d4).
- Add 1 mL of the extraction solvent (MTBE or hexane/ethyl acetate mixture).
- Vortex the mixture vigorously for 1 minute to ensure thorough mixing.
- Centrifuge the sample at 10,000 x g for 5 minutes to separate the aqueous and organic layers.
- Carefully transfer the upper organic layer to a new clean tube.
- Evaporate the organic solvent to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 μ L of the reconstitution solution (e.g., initial mobile phase composition).
- Vortex briefly and transfer the solution to an autosampler vial for LC-MS/MS analysis.

Liquid Chromatography (LC) Method

This section outlines a typical LC method for the separation of Estradiol.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.

LC Conditions:

Parameter	Value
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 2.7 µm particle size)
Mobile Phase A	0.1% Ammonium Hydroxide in Water
Mobile Phase B	Methanol
Gradient	30% to 67.2% B in 5.35 minutes
Flow Rate	0.250 mL/min
Injection Volume	20-50 µL
Column Temperature	40°C
Total Run Time	Approximately 9.5 minutes

Mass Spectrometry (MS) Method

This section details the MS parameters for the detection and quantification of Estradiol using a triple quadrupole mass spectrometer.

Instrumentation:

- Triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

MS Conditions:

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI) Negative
Ion Spray Voltage	-4300 V
Temperature	500°C
Scan Type	Multiple Reaction Monitoring (MRM)
MRM Transitions	See Table 1 below

Table 1: MRM Transitions for Estradiol and its Internal Standard

Analyte	Precursor Ion (m/z)	Product Ion (m/z) - Quantifier	Product Ion (m/z) - Qualifier
Estradiol (E2)	271.2	145.1	143.1
Estradiol-d4	275.2	147.1	145.1

Note: The specific m/z values for precursor and product ions may require optimization based on the specific instrument used.

Quantitative Data Summary

The following table summarizes typical quantitative performance data for the LC-MS/MS analysis of Estradiol.

Table 2: Quantitative Performance Characteristics

Parameter	Typical Value	Reference
Limit of Quantification (LOQ)	0.16 - 3.0 pg/mL (0.6 pmol/L)	
Linear Range	3.0 - 820.0 pg/mL	
Precision (%CV)	< 15%	
Accuracy (%Recovery)	85 - 115%	

Visualizations

Experimental Workflow

The following diagram illustrates the overall workflow for the analysis of Estradiol from sample collection to data analysis.

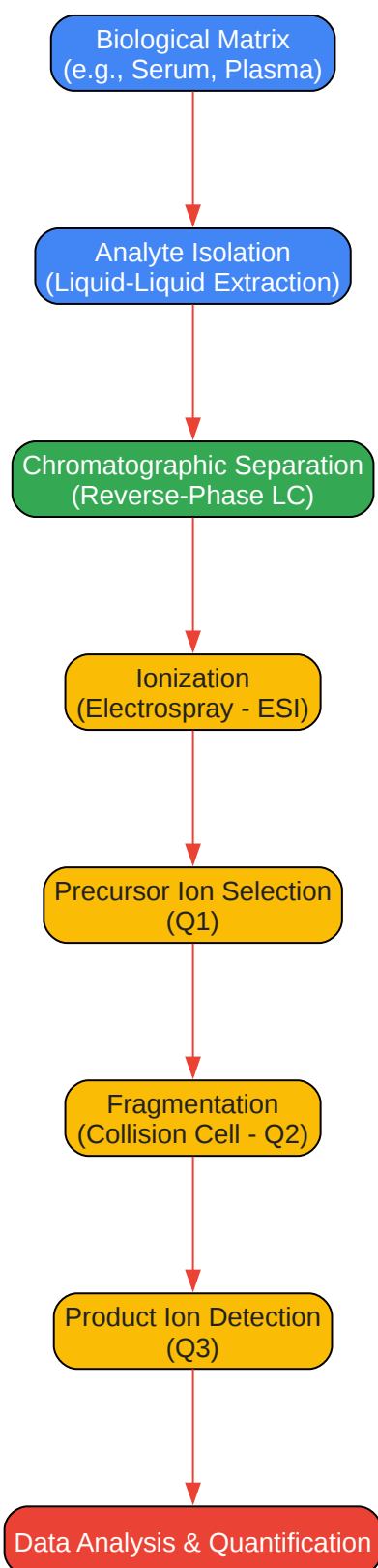


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Caption: Experimental workflow for Estradiol analysis.

Logical Relationship of Key Methodologies

This diagram shows the logical connection between the different stages of the analytical method.



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Caption: Key stages of the LC-MS/MS method.

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References

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- [2. An Ultrasensitive Routine LC-MS/MS Method for Estradiol and Estrone in the Clinically Relevant Sub-Picomolar Range - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. e-b-f.eu \[e-b-f.eu\]](#)
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